

AF12198 Peptide: Application Notes and Protocols for Reconstitution and Storage

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Compound of Interest

Compound Name: AF12198

Cat. No.: B549446

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Introduction

AF12198 is a synthetic 15-mer peptide that acts as a potent and selective antagonist of the human type I interleukin-1 (IL-1) receptor.^[1] Its ability to block IL-1-mediated inflammatory responses makes it a valuable tool for research in immunology and a potential candidate for therapeutic development. This document provides detailed guidelines for the reconstitution, storage, and handling of **AF12198**, along with protocols for its use in key in vitro and in vivo experiments.

Physicochemical Properties and Activity

The amino acid sequence of **AF12198** is Ac-FEWTPGWYQJYALPL-NH₂, where 'J' represents the unnatural amino acid 2-azetidine-1-carboxylic acid.^[1] The peptide is acetylated at the N-terminus and amidated at the C-terminus, modifications that typically enhance stability.

AF12198 selectively binds to the human type I IL-1 receptor, but not the human type II or murine type I receptors.^[1]

| Property | Value | Reference |
|--|---|-----------|
| Sequence | Ac-FEWTPGWYQJYALPL-NH2 | [1] |
| Target | Human Type I Interleukin-1 Receptor (IL-1RI) | [1][2] |
| In Vitro Activity (IC50) | 9 nM (IL-1-induced ICAM-1 expression in HUVECs) | [1][2] |
| 25 nM (IL-1-induced IL-8 production in human dermal fibroblasts) | [1] | |
| In Vivo Activity | Blocks IL-1 induction of IL-6 in cynomolgus monkeys | [1] |

Reconstitution of AF12198 Peptide

Due to the presence of hydrophobic residues, **AF12198** may have limited solubility in aqueous solutions. The following protocol is a general guideline and may require optimization.

Recommended Solvents:

- Primary Recommendation: Sterile, distilled water.
- Alternative for Hydrophobic Peptides: If the peptide does not readily dissolve in water, a small amount of an organic solvent such as dimethyl sulfoxide (DMSO) or N,N-dimethylformamide (DMF) can be used to initially solubilize the peptide, followed by dilution with sterile water or a buffer of choice.

Protocol:

- Pre-Reconstitution: Before opening the vial, centrifuge it briefly at 12,000 x g for 20 seconds to ensure that all the lyophilized peptide is at the bottom.[3]
- Solvent Addition: Carefully add the desired volume of sterile, distilled water or other recommended solvent to the vial to achieve a stock concentration of 1-5 mg/mL.

- **Dissolution:** Gently vortex or sonicate the vial to ensure complete dissolution of the peptide. Brief sonication can aid in dissolving hydrophobic peptides.
- **Sterilization:** If necessary, the reconstituted peptide solution can be sterile-filtered through a 0.22 µm filter.

Storage of AF12198 Peptide

Proper storage is critical to maintain the stability and activity of the **AF12198** peptide.

| Form | Storage Temperature | Duration | Special Considerations |
|------------------------------|---------------------|---------------------|--|
| Lyophilized Powder | -20°C or -80°C | Up to several years | Store in a desiccator to minimize moisture absorption. |
| Reconstituted Stock Solution | -20°C or -80°C | Up to 1 month | Aliquot into single-use volumes to avoid repeated freeze-thaw cycles. The presence of Trp and Met residues suggests potential susceptibility to oxidation; consider using oxygen-free buffers for long-term storage. |
| Working Dilutions | 4°C | Up to 1 week | For short-term use. Avoid repeated warming and cooling. |

Experimental Protocols

In Vitro: Inhibition of IL-1-Induced ICAM-1 Expression in HUVECs

This protocol outlines a cell-based assay to measure the inhibitory effect of **AF12198** on IL-1-induced Intercellular Adhesion Molecule-1 (ICAM-1) expression in Human Umbilical Vein Endothelial Cells (HUVECs).

Materials:

- HUVECs
- Endothelial Cell Growth Medium
- Recombinant Human IL-1 β
- **AF12198** Peptide Stock Solution
- Phosphate Buffered Saline (PBS)
- Blocking Buffer (e.g., PBS with 1% BSA)
- Primary Antibody: Anti-human ICAM-1
- Secondary Antibody: HRP-conjugated anti-mouse/rabbit IgG
- Substrate for HRP (e.g., TMB)
- Stop Solution (e.g., 1M H₂SO₄)
- 96-well cell culture plates
- Plate reader

Procedure:

- Cell Seeding: Seed HUVECs into a 96-well plate at a density of 1×10^4 cells/well and culture overnight.
- Peptide Treatment: Prepare serial dilutions of **AF12198** in cell culture medium. Pre-incubate the cells with varying concentrations of **AF12198** for 1 hour.

- IL-1 β Stimulation: Add recombinant human IL-1 β to the wells at a final concentration of 1 ng/mL and incubate for 18-24 hours.
- Cell-Based ELISA:
 - Wash the cells with PBS.
 - Fix the cells with 4% paraformaldehyde for 15 minutes.
 - Wash and block the cells with blocking buffer for 1 hour.
 - Incubate with anti-human ICAM-1 primary antibody for 2 hours at room temperature.
 - Wash and incubate with HRP-conjugated secondary antibody for 1 hour.
 - Wash and add TMB substrate.
 - Stop the reaction with stop solution and read the absorbance at 450 nm.
- Data Analysis: Calculate the IC₅₀ value of **AF12198** by plotting the percentage of inhibition against the log concentration of the peptide.

In Vivo: Inhibition of IL-1-Induced IL-6 Production

This protocol describes a general workflow for an in vivo experiment in a relevant animal model (e.g., cynomolgus monkeys as originally described, or a rodent model) to assess the efficacy of **AF12198** in blocking IL-1-induced IL-6 production.^[1]

Materials:

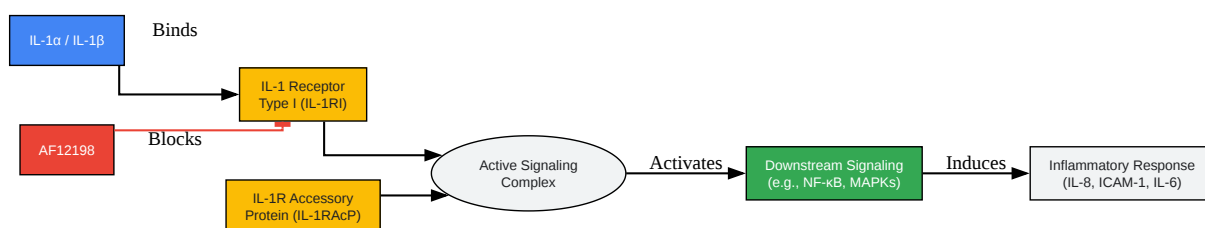
- Appropriate animal model
- Recombinant Human IL-1 β
- **AF12198** Peptide Solution (formulated for in vivo administration)
- Anesthesia
- Blood collection supplies

- ELISA kit for IL-6

Procedure:

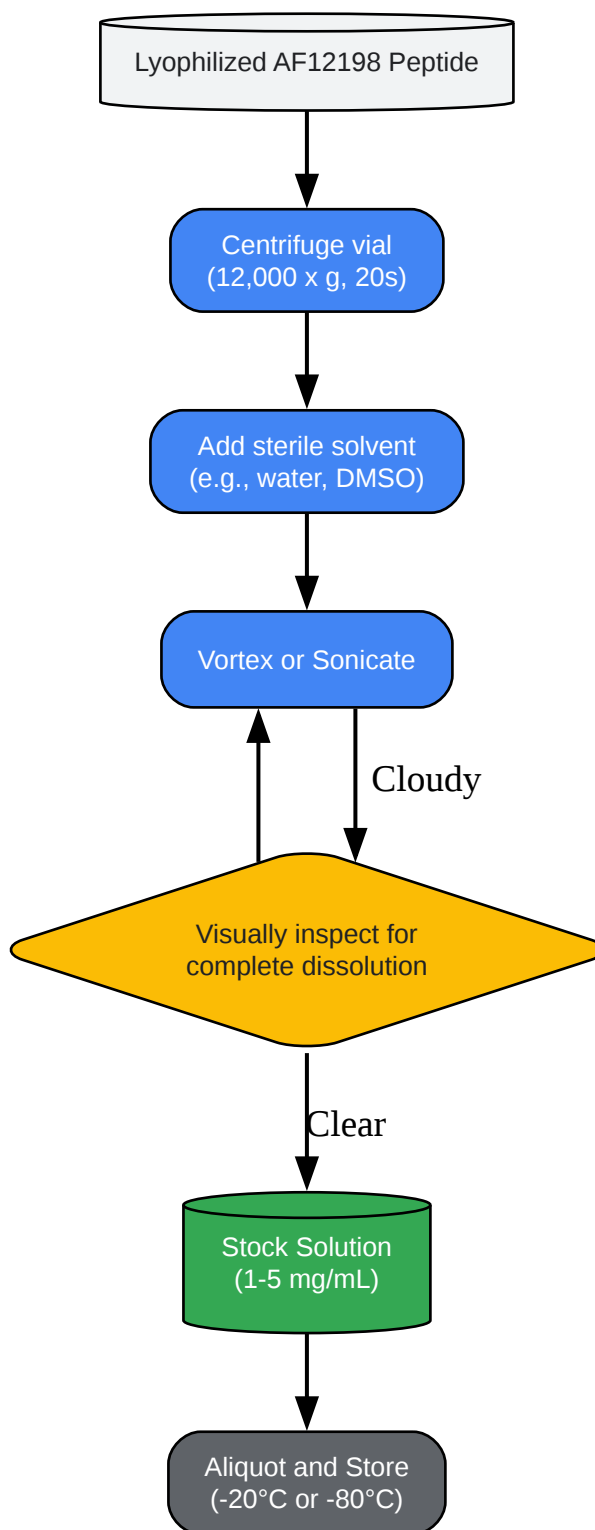
- Acclimatization: Acclimatize animals to the housing conditions.
- Peptide Administration: Administer **AF12198** via the desired route (e.g., intravenous infusion).
- IL-1 β Challenge: After a specified time, challenge the animals with an intravenous injection of recombinant human IL-1 β .
- Blood Sampling: Collect blood samples at various time points post-challenge.
- IL-6 Measurement: Separate plasma or serum and measure the concentration of IL-6 using a validated ELISA kit.
- Data Analysis: Compare the IL-6 levels in **AF12198**-treated animals to a vehicle-treated control group.

Visualizations



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Caption: **AF12198** blocks the binding of IL-1 to its receptor, inhibiting downstream signaling.



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Caption: Workflow for the reconstitution of lyophilized **AF12198** peptide.

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References

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